

Benzyl dichlorophosphite molecular formula and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Benzyl dichlorophosphite**

Cat. No.: **B123500**

[Get Quote](#)

Technical Guide: Benzyl dichlorophosphite

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **benzyl dichlorophosphite**, a key reagent in organic synthesis, particularly in the field of phospholipid chemistry. This document outlines its chemical properties, a representative synthesis protocol, and its primary applications.

Core Data Presentation

Benzyl dichlorophosphite, also known as benzyl phosphorodichloridite or benzyloxydichlorophosphine, is an organophosphorus compound valued for its role as a precursor in the synthesis of more complex molecules.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value	Reference
Molecular Formula	C ₇ H ₇ Cl ₂ OP	[1] [2] [3]
Molecular Weight	209.01 g/mol	[2] [3] [4]
CAS Number	76101-29-6	[1] [2]
Synonyms	Benzyl phosphorodichloridite, Benzyoxydichlorophosphine, BODP	[2] [3]
Physical Form	Liquid	[4]
Boiling Point	113-114 °C at 11-12 Torr	[3]

Synthesis of Benzyl dichlorophosphite

The synthesis of **benzyl dichlorophosphite** typically involves the reaction of benzyl alcohol with phosphorus trichloride. This reaction should be performed under anhydrous conditions in an inert atmosphere to prevent hydrolysis of the phosphorus trichloride and the product.

Experimental Protocol: Synthesis from Benzyl Alcohol and Phosphorus Trichloride

This protocol is a representative procedure based on the general reaction of alcohols with phosphorus trichloride to form alkoxyphosphorodichloridites.[\[4\]](#)

Materials and Reagents:

- Benzyl alcohol (anhydrous)
- Phosphorus trichloride (PCl₃), freshly distilled
- Anhydrous diethyl ether or other inert solvent
- Nitrogen or Argon gas for inert atmosphere
- Ice bath

Equipment:

- Two-necked round-bottom flask
- Addition funnel
- Magnetic stirrer
- Condenser with a drying tube or bubbler
- Distillation apparatus for purification

Procedure:

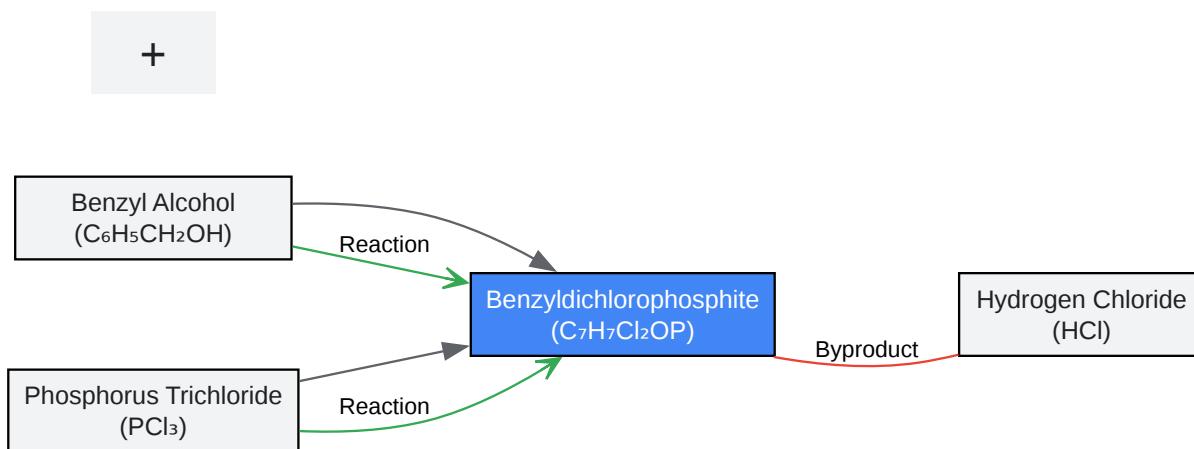
- Reaction Setup: A two-necked round-bottom flask is equipped with a magnetic stirrer, an addition funnel, and a condenser connected to a nitrogen or argon line. The entire apparatus should be flame-dried or oven-dried before use to ensure anhydrous conditions.
- Reagent Charging: The flask is charged with anhydrous benzyl alcohol dissolved in a minimal amount of anhydrous diethyl ether. The solution is cooled to 0 °C using an ice bath.
- Addition of Phosphorus Trichloride: Phosphorus trichloride is added to the addition funnel. It is then added dropwise to the stirred solution of benzyl alcohol at 0 °C. The rate of addition should be controlled to maintain the reaction temperature and to manage the evolution of hydrogen chloride (HCl) gas. The reaction is typically performed with an excess of phosphorus trichloride to drive the reaction towards the desired product.
- Reaction: After the addition is complete, the reaction mixture is allowed to slowly warm to room temperature and is stirred for several hours to ensure complete reaction. The progress of the reaction can be monitored by ^{31}P NMR spectroscopy.
- Work-up and Purification: The excess phosphorus trichloride and solvent are removed under reduced pressure. The crude **benzyl dichlorophosphite** is then purified by vacuum distillation to yield the final product as a colorless liquid.

Chemical Reactivity and Applications

Benzyl dichlorophosphite is a versatile reagent primarily utilized in the synthesis of phospholipids.^{[1][3]} It serves as a key intermediate in the production of miltefosine, an anticancer and antileishmanial drug.^[3] The reactivity of the P-Cl bonds allows for the sequential introduction of different nucleophiles, making it a valuable building block in the construction of complex phosphate esters.

Visualization of Synthesis

The following diagram illustrates the synthetic pathway for **benzyl dichlorophosphite** from its primary precursors.



[Click to download full resolution via product page](#)

Caption: Synthesis of **Benzyl dichlorophosphite**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis of Aryl-Dichlorophosphines - ChemistryViews [chemistryviews.org]
- 2. What is the product when benzyl alcohol (C₆H₅CH₂OH) reacts with PCl₅?.. [askfilo.com]

- 3. Article | ChemSpider Synthetic Pages [cssp.chemspider.com]
- 4. Phosphorus trichloride - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Benzyl dichlorophosphite molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123500#benzyl dichlorophosphite-molecular-formula-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com